

Application Note & Protocol: Synthesis of 15-keto-ETE-CoA Internal Standard

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Compound of Interest

Compound Name: 15-keto-ETE-CoA

Cat. No.: B15550275

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Audience: Researchers, scientists, and drug development professionals.

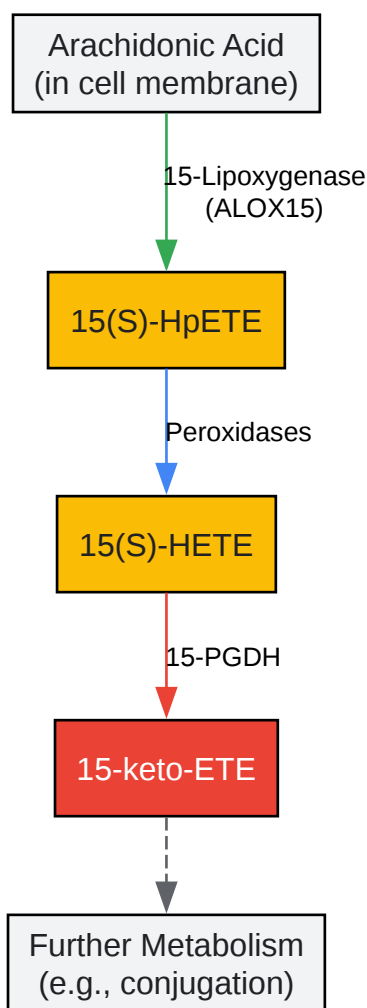
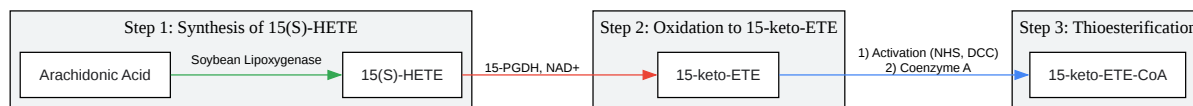
Introduction

15-keto-Eicosatetraenoic acid (15-keto-ETE) is a significant metabolite of arachidonic acid, formed via the oxidation of 15-hydroxyeicosatetraenoic acid (15-HETE) by NAD⁺-dependent 15-hydroxyprostaglandin dehydrogenase.[1][2] In metabolic studies, fatty acids are often analyzed as their Coenzyme A (CoA) thioesters, which are the activated forms within cellular pathways. For accurate quantification of these metabolites by mass spectrometry, stable isotope-labeled internal standards are essential to correct for sample loss during extraction and analytical variability.[3]

This document provides a detailed protocol for the multi-step synthesis of **15-keto-ETE-CoA**. The proposed pathway involves the enzymatic synthesis of 15-HETE from arachidonic acid, followed by enzymatic oxidation to 15-keto-ETE, and finally, chemical coupling to Coenzyme A. A strategy for producing a stable isotope-labeled version for use as a true internal standard is also described.

Overall Synthetic Workflow

The synthesis of **15-keto-ETE-CoA** is proposed as a three-step process, beginning with a readily available precursor, arachidonic acid.



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References

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